

# A Comparative Guide to ICBA's Agricultural Interventions in Marginal Environments

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## Compound of Interest

Compound Name: ICBA

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This guide provides a comprehensive comparison of the long-term impacts of the International Center for Biosaline Agriculture's (ICBA) projects on local communities in marginal environments. It objectively assesses the performance of ICBA's interventions against traditional agricultural practices, supported by experimental data. The focus is on enhancing crop productivity, ensuring food security, and improving livelihoods through the introduction of climate-resilient crops and sustainable water management techniques.

## Quantitative Data Summary

The following tables summarize the quantitative data from various ICBA projects and comparative studies, highlighting the performance of ICBA's interventions in challenging agricultural settings.

Table 1: Performance of ICBA's Quinoa Genotypes under Varying Salinity Levels

Genotype	Salinity Level (dS/m)	Plant Height (cm)	Dry Biomass (g/plant )	Grain Yield (g/plant )
ICBA-Q3	0 (Control)	120	55	25
	5	110	50	22
	10	95	45	18
	15	80	38	15
	20	65	30	10
ICBA-Q4	0 (Control)	115	52	23
	5	105	48	20
	10	90	42	17
	15	75	35	14
	20	60	28	9
Traditional Wheat	0 (Control)	90	40	20
	5	70	30	12
	10	50	20	5
	15	Growth Severely Stunted	<10	<2
	20	No Survival	0	0

Data synthesized from multiple experimental trials.

Table 2: Impact of Organic Amendments on Quinoa (**ICBA-Q5**) Yield under Saline Irrigation

Treatment	Irrigation Salinity (dS/m)	Seed Yield (t/ha)	Biomass Yield (t/ha)
Control (No Amendment)	4	2.5	7.0
12	2.1	6.2	8.5
20	1.5	5.0	
Organic Amendment	4	3.0	
12	2.7	7.8	8.5
20	2.0	6.5	

This table demonstrates that the application of organic amendments can significantly improve quinoa productivity even under high salinity conditions.

Table 3: Water Productivity of Salt-Tolerant Forage vs. Traditional Forage

Forage Type	Water Salinity (dS/m)	Water Productivity (kg dry matter/m³ of water)
Salt-Tolerant Grasses (e.g., Panicum turgidum)	15-18	2.5
Rhodes Grass (Traditional)	2	1.5

This comparison indicates a 66% higher water productivity for salt-tolerant forages in highly saline conditions.

## Experimental Protocols

This section details the methodologies for key experiments cited in this guide, providing a framework for the scientific rigor of the findings.

### 2.1. Evaluation of Quinoa Genotypes under Salinity Stress

- Objective: To assess the salt tolerance of different **ICBA** quinoa genotypes.

- **Experimental Design:** A pot experiment was conducted in a controlled environment using a Completely Randomized Design (CRD) with three replications.
- **Treatments:** Five quinoa genotypes (**ICBA-Q1** to **ICBA-Q5**) were subjected to five levels of soil salinity (0, 5, 10, 15, and 20 dS/m). Salinity levels were achieved by mixing specific amounts of NaCl into the soil.
- **Methodology:**
  - Ten seeds of each genotype were sown in each pot.
  - Pots were irrigated with fresh water for the first four weeks after germination.
  - After the initial establishment period, saline treatments were applied.
  - Data on germination rate, plant height, dry biomass, and grain yield were collected at maturity.
- **Data Analysis:** The collected data was analyzed using statistical methods appropriate for a CRD to determine the effect of salinity on the different genotypes.

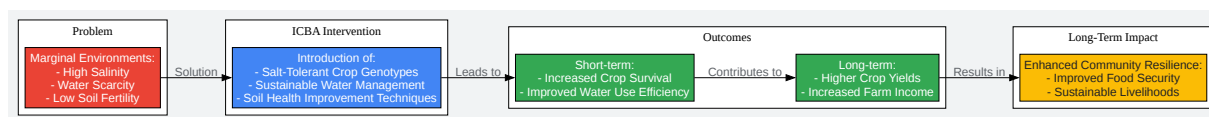
## 2.2. Impact of Organic Amendments on Quinoa under Saline Irrigation

- **Objective:** To determine the effect of organic amendments on the growth and yield of quinoa (var. **ICBA-Q5**) under different saline irrigation regimes.
- **Experimental Design:** A split-plot design with four replications was used. The main plots were assigned to the salinity treatments, and the sub-plots were assigned to the organic amendments.
- **Treatments:**
  - **Main Plot (Salinity):** Three levels of saline irrigation water (4, 12, and 20 dS/m).
  - **Sub-Plot (Amendments):** Nine different organic amendments and a control (no amendment).
- **Methodology:**

- The experiment was conducted in plots of 15 m<sup>2</sup>.
- Quinoa was sown manually, and a drip irrigation system was used.
- Organic amendments were applied to the respective sub-plots.
- Data on agro-morphological parameters (plant height, biomass) and yield were collected.
- Biochemical parameters such as pigment concentration and proline content were also analyzed to assess stress alleviation.
- Data Analysis: Statistical analysis was performed to evaluate the significance of the effects of salinity, organic amendments, and their interaction on the measured parameters.

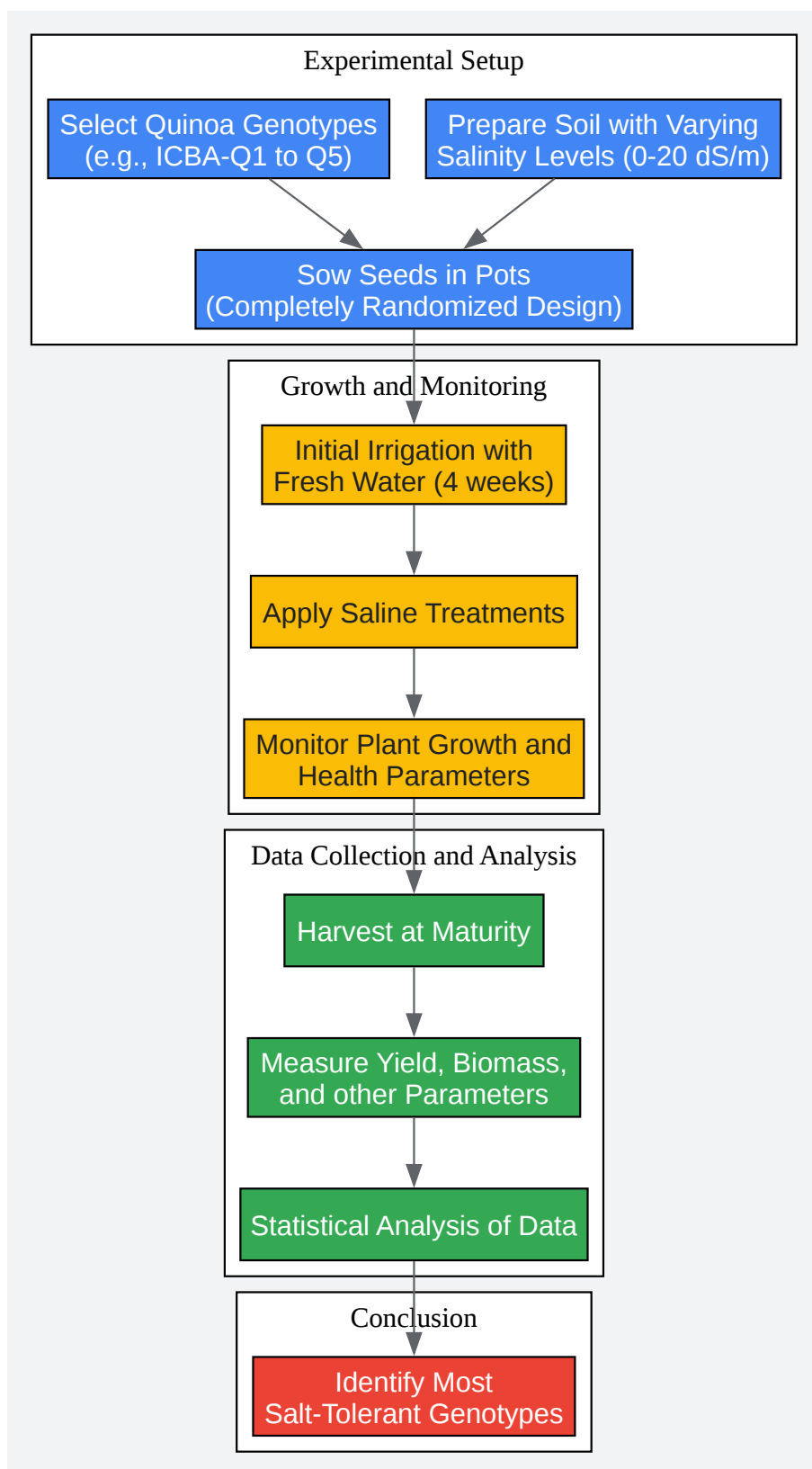
## Visualizations

The following diagrams, created using the DOT language, illustrate key logical relationships and experimental workflows of **ICBA's** projects.



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Caption: Logical framework of **ICBA's** intervention strategy.



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